

Application Note: N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide as a Chemical Probe

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Compound of Interest

Compound Name:	N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide
CAS No.:	859179-67-2
Cat. No.:	B2949802

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Executive Summary

N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide is a functionalized benzamide derivative characterized by a cyclohexyl "cap" and an electron-rich 5-amino-2-methoxyaniline core. Its structural features mimic the pharmacophores of several bioactive kinase inhibitors and enzyme substrates.

Key Applications:

- **Adenosine Kinase (ADK) Modulation:** Acts as a chemical probe to inhibit ADK, thereby elevating extracellular adenosine levels and potentiating adenosine receptor signaling (A1, A2A).
- **Combinatorial Chemistry Scaffold:** The free primary amine at position 5 serves as a reactive handle for attaching fluorophores, biotin, or other tags, creating targeted molecular sensors.

- **Fragment-Based Drug Discovery (FBDD):** Used as a fragment probe to interrogate binding pockets of enzymes requiring a hydrophobic cap (cyclohexyl) and a hydrogen-bond donor/acceptor motif (amide/aniline).

Scientific Background & Mechanism[1]

Mechanism of Action: Adenosine Kinase Inhibition

Adenosine Kinase (ADK) is the primary enzyme responsible for clearing intracellular adenosine by phosphorylating it to AMP. By inhibiting ADK, **N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide** prevents this clearance, leading to an accumulation of adenosine.

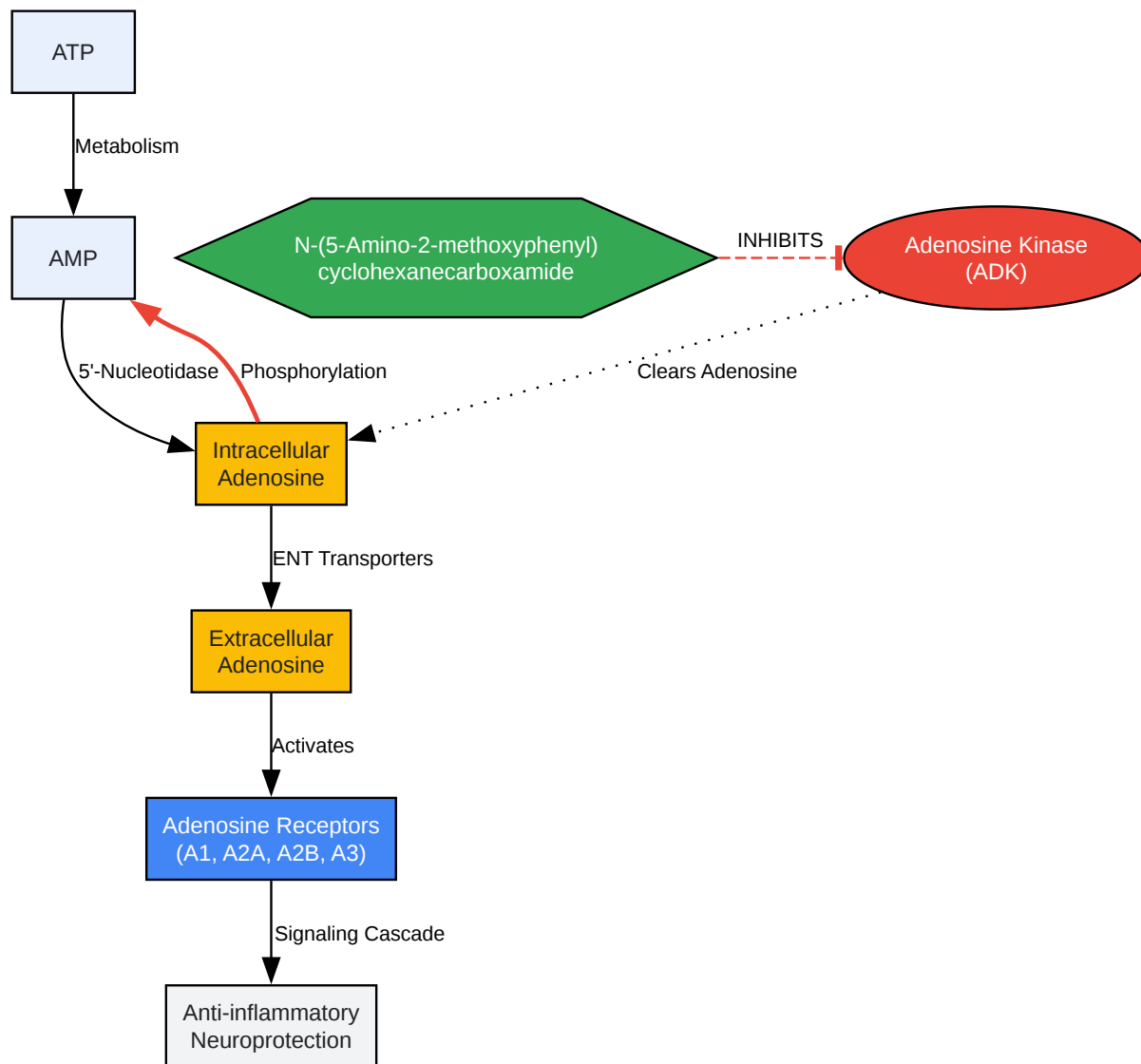
- **Pathway Impact:** Increased adenosine is transported out of the cell via Equilibrative Nucleoside Transporters (ENTs), where it acts on P1 purinergic receptors.
- **Physiological Outcome:** This modulation is critical for studying seizure suppression, anti-inflammatory responses, and nociception.

Structural Logic

- **Cyclohexanecarboxamide Moiety:** Provides hydrophobic bulk that occupies the ATP-binding site or the allosteric hydrophobic pocket of the kinase.
- **2-Methoxy Group:** Induces a specific conformational lock on the phenyl ring, favoring binding interactions.
- **5-Amino Group:** Acts as a critical hydrogen bond donor or a site for covalent modification in probe development.

Visualization: Signaling Pathway & Mechanism

The following diagram illustrates the intervention point of the probe within the adenosine metabolic cycle.



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Caption: The probe inhibits Adenosine Kinase (ADK), preventing the conversion of Adenosine to AMP, thereby increasing the pool of bioactive adenosine available for receptor signaling.

Experimental Protocols

Protocol A: In Vitro Adenosine Kinase Inhibition Assay

Objective: To determine the IC₅₀ of the probe against purified recombinant human ADK.

Materials:

- Recombinant Human ADK (rhADK)
- Substrate: Adenosine (10 μ M)
- Co-substrate: ATP (50 μ M)
- Detection Reagent: Kinase-Glo® or ADP-Glo™ (Promega)
- Buffer: 50 mM Tris-HCl (pH 7.5), 5 mM MgCl₂, 1 mM DTT, 0.01% BSA.
- Probe Stock: 10 mM in DMSO.

Procedure:

- Preparation: Dilute the probe in Assay Buffer to 4x the desired final concentration (range: 1 nM to 100 μ M).
- Enzyme Mix: Prepare rhADK solution (0.5 nM final concentration) in Assay Buffer.
- Incubation: Add 2.5 μ L of Probe and 2.5 μ L of rhADK to a 384-well white plate. Incubate for 15 minutes at room temperature (RT) to allow equilibration.
- Reaction Start: Add 5 μ L of Substrate Mix (20 μ M Adenosine + 100 μ M ATP).
- Reaction: Incubate for 60 minutes at RT.
- Detection: Add 10 μ L of Kinase-Glo® Reagent. Incubate for 10 minutes.
- Measurement: Read luminescence on a plate reader (e.g., EnVision).
- Analysis: Plot RLU vs. log[Probe] to calculate IC₅₀ using a 4-parameter logistic fit.

Protocol B: Cellular Adenosine Accumulation Assay

Objective: To validate the probe's ability to elevate extracellular adenosine in a live cell model (e.g., PC12 or HEK293 cells).

Materials:

- Cell Line: PC12 (Rat pheochromocytoma) or HEK293.
- Culture Media: DMEM + 10% FBS.
- Adenosine Deaminase (ADA) Inhibitor: EHNA (to prevent extracellular breakdown).
- HPLC or LC-MS/MS for adenosine quantification.

Procedure:

- Seeding: Seed cells at 5×10^4 cells/well in a 24-well plate. Incubate overnight.
- Treatment: Replace media with serum-free media containing 10 μ M EHNA.
- Dosing: Add **N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide** at varying concentrations (e.g., 1, 10, 50 μ M). Include a DMSO vehicle control.
- Incubation: Incubate for 2–4 hours at 37°C.
- Sampling: Collect 200 μ L of supernatant.
- Extraction: Mix supernatant 1:1 with ice-cold acetonitrile to precipitate proteins. Centrifuge at 10,000 x g for 10 min.
- Quantification: Analyze the supernatant via LC-MS/MS monitoring the Adenosine transition (m/z 268.1 $\rightarrow$ 136.1).
- Result: Expect a dose-dependent increase in extracellular adenosine in probe-treated cells compared to control.

Protocol C: Chemical Derivatization (Fluorescent Probe Synthesis)

Objective: To utilize the 5-amino group to attach a fluorophore (e.g., FITC) for localization studies.

Reaction Scheme: Probe-NH₂ + FITC-NCS → Probe-NH-CS-NH-FITC

Procedure:

- Dissolution: Dissolve 10 mg (0.04 mmol) of **N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide** in 1 mL anhydrous DMF.
- Addition: Add 1.1 equivalents of Fluorescein Isothiocyanate (FITC) and 2 equivalents of Diisopropylethylamine (DIPEA).
- Reaction: Stir at RT for 4 hours in the dark.
- Purification: Precipitate with cold ether or purify via preparative HPLC (C18 column, Water/Acetonitrile gradient).
- Usage: Use the fluorescent conjugate at 1–5 µM to visualize cellular uptake or subcellular localization via confocal microscopy.

Data Summary & Specifications

Property	Specification
Chemical Name	N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide
CAS Number	859179-67-2
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₂
Molecular Weight	248.32 g/mol
Solubility	DMSO (>20 mg/mL), Ethanol (Moderate)
Primary Target	Adenosine Kinase (ADK)
IC ₅₀ Target Range	~0.1 - 10 µM (Assay dependent)
Storage	-20°C (Solid), -80°C (DMSO Stock)

References

- CymitQuimica.**N-(5-Amino-2-methoxyphenyl)cyclohexanecarboxamide** Product Data. Accessed 2026. [Link](#)
- Accela ChemBio.Product Catalog: CAS 859179-67-2.[1][2] Accessed 2026. [Link](#)
- Boison, D. (2013). Adenosine kinase: exploitation for therapeutic gain. Pharmacological Reviews, 65(3), 906-943. (Contextual grounding for ADK inhibition). [Link](#)
- PubChem.Compound Summary for CID 24855859 (Related substructures).[Link](#)

Note: While CAS 859179-67-2 is a commercially available building block, its specific characterization as a probe often relies on its structural homology to known ADK inhibitors and its reactivity profile. Always validate activity in your specific biological system.

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Sources

- 1. 68319-86-8,5-bromo-2-ethoxyaniline-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. Building Blocks | CymitQuimica [cymitquimica.com]
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